

storage and handling best practices for 3-(3-iodophenyl)propanoic acid

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Compound of Interest

Compound Name: 3-(3-iodophenyl)propanoic Acid

Cat. No.: B181622

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Technical Support Center: 3-(3-Iodophenyl)propanoic Acid

Welcome to the technical support center for **3-(3-iodophenyl)propanoic acid**. This guide is designed for researchers, scientists, and drug development professionals to provide best practices for storage and handling, as well as to offer solutions for common experimental challenges. The information herein is curated to ensure scientific integrity and provide practical, field-proven insights.

I. Chemical and Physical Properties

A quick reference table summarizing the key properties of **3-(3-iodophenyl)propanoic acid**.

Property	Value	Reference
CAS Number	68034-75-3	[1][2]
Molecular Formula	C ₉ H ₉ IO ₂	[1][3]
Molecular Weight	276.07 g/mol	[3]
Melting Point	64-66°C	[3]
Appearance	Solid	[4]
Density	1.775 g/cm ³	[1]
Flash Point	64 °C	

II. Frequently Asked Questions (FAQs)

Storage and Stability

Q1: What are the optimal storage conditions for **3-(3-iodophenyl)propanoic acid**?

For long-term stability, **3-(3-iodophenyl)propanoic acid** should be stored in a cool, dry, and well-ventilated area.[2] The container should be tightly sealed to prevent moisture ingress and contamination.[2] Some suppliers recommend refrigerated storage at 2-8°C for optimal shelf life.[5] It is stable under these recommended storage conditions.[1]

Q2: Is this compound sensitive to light or air?

While the Safety Data Sheets (SDS) do not explicitly mention light sensitivity, it is a good laboratory practice to store iodinated compounds in amber vials or in the dark to minimize potential photodegradation.[5] The compound is generally stable in air, but keeping the container tightly closed is recommended to prevent oxidation and moisture absorption.

Handling and Safety

Q3: What personal protective equipment (PPE) is required when handling this compound?

When handling **3-(3-iodophenyl)propanoic acid**, it is essential to use appropriate PPE to avoid contact. This includes:

- Gloves: Chemical-resistant gloves.
- Eye Protection: Safety glasses or goggles.[3]
- Lab Coat: A standard laboratory coat.
- Respiratory Protection: If working with fine powder or generating dust, use a respirator.[6]

Always handle the compound in a well-ventilated area or under a chemical fume hood.[7]

Q4: What are the primary hazards associated with **3-(3-iodophenyl)propanoic acid**?

This compound is classified as an irritant.[3] It can cause skin and serious eye irritation.[8][9] Inhalation of dust may lead to respiratory irritation.[8][9] In case of contact, rinse the affected area thoroughly with water and seek medical advice if irritation persists.[1]

Q5: How should I dispose of waste containing this chemical?

Dispose of **3-(3-iodophenyl)propanoic acid** and its containers in accordance with local, state, and federal regulations.[8] It should be treated as chemical waste and disposed of through a licensed contractor. Do not allow the product to enter drains.

III. Troubleshooting Guide

This section addresses specific issues that may arise during experimentation.

Scenario 1: Incomplete Reaction or Low Yield in Coupling Reactions (e.g., Amide or Ester Formation)

Problem: You are performing an EDC/NHS coupling reaction to form an amide with an amine, but the reaction shows low yield, with a significant amount of starting material remaining.

Potential Causes & Solutions:

- Cause 1: Inactive Carboxylic Acid: The carboxylic acid may not be efficiently activated.
 - Solution: Ensure your activating agents (e.g., EDC, DCC) are fresh and have been stored under anhydrous conditions. You can also try alternative activating agents like HATU or

HBTU, which are often more efficient.

- Cause 2: Poor Solubility: **3-(3-iodophenyl)propanoic acid** may have limited solubility in your chosen reaction solvent, leading to a heterogeneous reaction mixture and slow kinetics.
 - Solution: Test the solubility in various anhydrous solvents. While dichloromethane (DCM) is common, solvents like dimethylformamide (DMF) or tetrahydrofuran (THF) might offer better solubility. A co-solvent system could also be beneficial.
- Cause 3: Steric Hindrance: The iodine atom at the meta position might cause some steric hindrance, slowing down the reaction.
 - Solution: Increase the reaction time and/or temperature (if the stability of other reactants allows). A slight excess of the coupling agents and the amine component can also help drive the reaction to completion.

Scenario 2: Compound Appears Degraded or Discolored Upon Storage

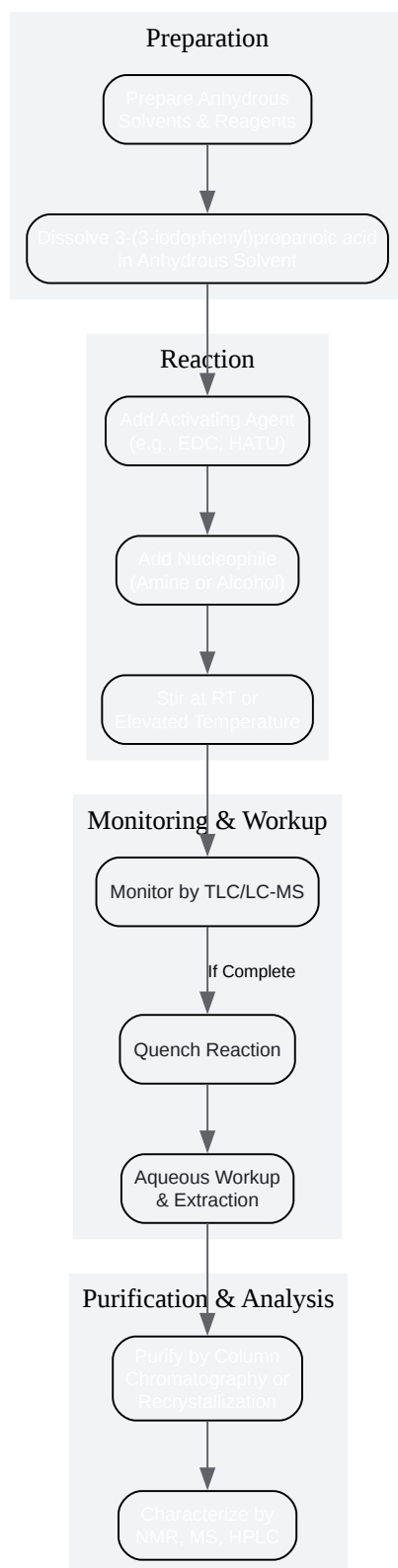
Problem: The white, crystalline powder has developed a yellowish or brownish tint over time.

Potential Causes & Solutions:

- Cause 1: Photodegradation: Iodinated aromatic compounds can be susceptible to light-induced degradation, which may release free iodine, causing discoloration.
 - Solution: Always store the compound in an amber vial or a container protected from light.
[5] If you suspect degradation, you can assess the purity via techniques like HPLC or NMR before use.
- Cause 2: Oxidation or Contamination: Exposure to air and moisture, or reaction with impurities, can lead to degradation.
 - Solution: Ensure the container is always tightly sealed after use.[2] Storing under an inert atmosphere (e.g., nitrogen or argon) can provide an extra layer of protection, especially for long-term storage.

Experimental Workflow: A Generalized Approach

Below is a generalized workflow for a typical coupling reaction involving **3-(3-iodophenyl)propanoic acid**. This diagram illustrates the key decision points and quality control steps.



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Caption: Generalized workflow for a coupling reaction.

IV. References

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